

Application Notes and Protocols: Time-Kill Curve Analysis for Amdinocillin

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Compound of Interest

Compound Name: Amdinocillin

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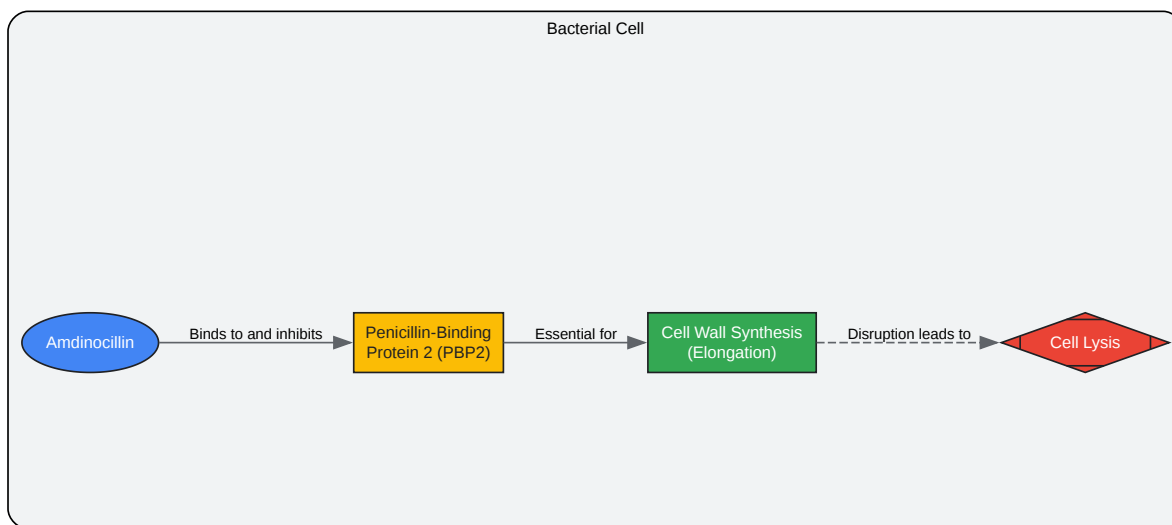
Introduction

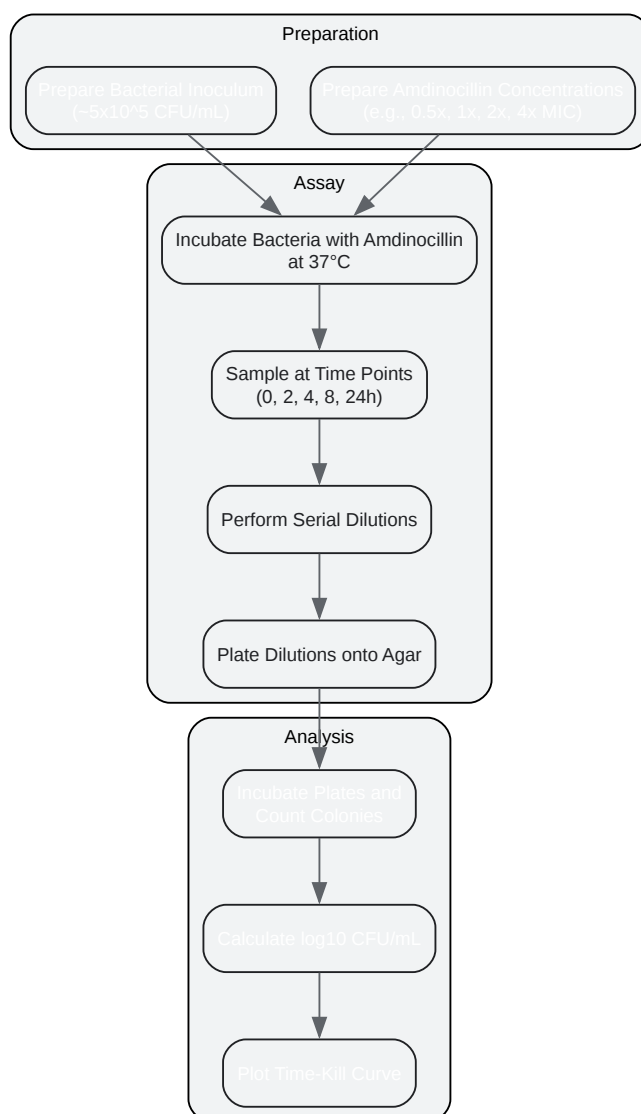
Amdinocillin (also known as mecillinam) is a β -lactam antibiotic with a unique mechanism of action, primarily targeting Penicillin-Binding Protein 2 (PBP2) in Gram-negative bacteria.[1] This specific binding inhibits bacterial cell wall synthesis, leading to the formation of spherical cells and eventual lysis.[1] **Amdinocillin** is particularly effective against members of the Enterobacteriaceae family, such as *Escherichia coli*, and is commonly used in the treatment of urinary tract infections.[2]

Time-kill curve analysis is a dynamic method used to assess the bactericidal or bacteriostatic activity of an antimicrobial agent over time.[3] This application note provides a detailed protocol for performing a time-kill curve analysis for **amdinocillin**, enabling researchers to evaluate its efficacy against susceptible bacterial strains.

Mechanism of Action

Amdinocillin exerts its bactericidal effect by specifically binding to and inactivating Penicillin-Binding Protein 2 (PBP2), an essential enzyme involved in the elongation of the peptidoglycan layer of the bacterial cell wall.[1][4] This targeted inhibition disrupts the normal process of cell wall maintenance and synthesis, resulting in the formation of osmotically unstable spherical cells that ultimately lyse.[1]





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References

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